

Nitrogen-13: A Technical Guide to its Half-life and Decay Characteristics

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Compound of Interest

Compound Name: Nitrogen-13

Cat. No.: B1220869

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This technical guide provides a comprehensive overview of the nuclear properties of **Nitrogen-13** (^{13}N), with a specific focus on its half-life and decay characteristics. The information is intended for researchers, scientists, and drug development professionals who utilize this radioisotope in their work, particularly in the field of Positron Emission Tomography (PET).

Nitrogen-13 is a radioisotope of nitrogen with a nucleus containing seven protons and six neutrons.[1][2] It is characterized by a short half-life, making it necessary to be produced on-site for its applications, typically using a cyclotron.[3][4] Its primary application is in nuclear medicine as a radiotracer, most notably in the form of [^{13}N]ammonia for myocardial perfusion imaging.[3][5]

Core Decay Characteristics

Nitrogen-13 decays primarily through positron emission (β^+ decay) to the stable isotope Carbon-13 (^{13}C).[1] This process involves the conversion of a proton into a neutron within the nucleus, with the emission of a positron (e^+) and an electron neutrino (ν_e).[2] A minor fraction of decays occur via electron capture.[1] The emitted positron travels a short distance in tissue before annihilating with an electron, producing two 511 keV gamma photons that are detectable by PET scanners.[1][6]

Table 1: General Properties of Nitrogen-13

Property	Value
Symbol	^{13}N
Protons (Z)	7
Neutrons (N)	6
Atomic Mass	13.00573861(29) u
Half-life	9.965 ± 0.004 minutes
Decay Mode	Positron Emission (β^+), Electron Capture (ϵ)
Daughter Isotope	Carbon-13 (^{13}C)

Table 2: Decay Energy and Radiation

Parameter	Value
Positron Emission (β^+)	
Branching Ratio	99.803% [1]
Maximum Positron Energy	1.198 MeV [1] [4]
Average Positron Energy	492 keV [1]
Electron Capture (ϵ)	
Branching Ratio	0.197% [1]
Annihilation Photons	
Energy	511 keV [1]
Q-value (Total Decay Energy)	2.220 MeV [1] [4]

Production of Nitrogen-13

Nitrogen-13 is most commonly produced in a medical cyclotron via the proton bombardment of an Oxygen-16 (^{16}O) target, typically in the form of water (H_2^{16}O).[\[3\]](#)[\[4\]](#) The nuclear reaction is denoted as $^{16}\text{O}(\text{p},\alpha)^{13}\text{N}$.[\[1\]](#) This reaction is endothermic, requiring the incident protons to have a minimum kinetic energy of 5.55 MeV to overcome the energy threshold.[\[2\]](#)[\[7\]](#)

Table 3: Production Reaction Details

Reaction	$^{16}\text{O}(\text{p},\alpha)^{13}\text{N}$
Target	Oxygen-16 (in H_2O)
Projectile	Proton (^1H)
Products	Nitrogen-13 (^{13}N), Alpha particle (^4He)
Threshold Energy	> 5.66 MeV[4]

Experimental Protocol: Determination of Nitrogen-13 Half-life

This section outlines a generalized methodology for the experimental determination of the half-life of **Nitrogen-13**. The protocol is based on the principles of nuclear decay measurement and utilizes common radiation detection techniques.

Objective: To measure the decay rate of a **Nitrogen-13** sample and calculate its half-life.

Materials:

- **Nitrogen-13** source (e.g., [^{13}N]ammonia produced from a cyclotron)
- Gamma-ray detector (e.g., NaI(Tl) scintillation detector or a High-Purity Germanium (HPGe) detector)[7]
- Multichannel Analyzer (MCA)
- Lead shielding for the detector
- Data acquisition software
- Timing device (stopwatch or computer-based timer)

Methodology:

- Source Preparation and Placement:

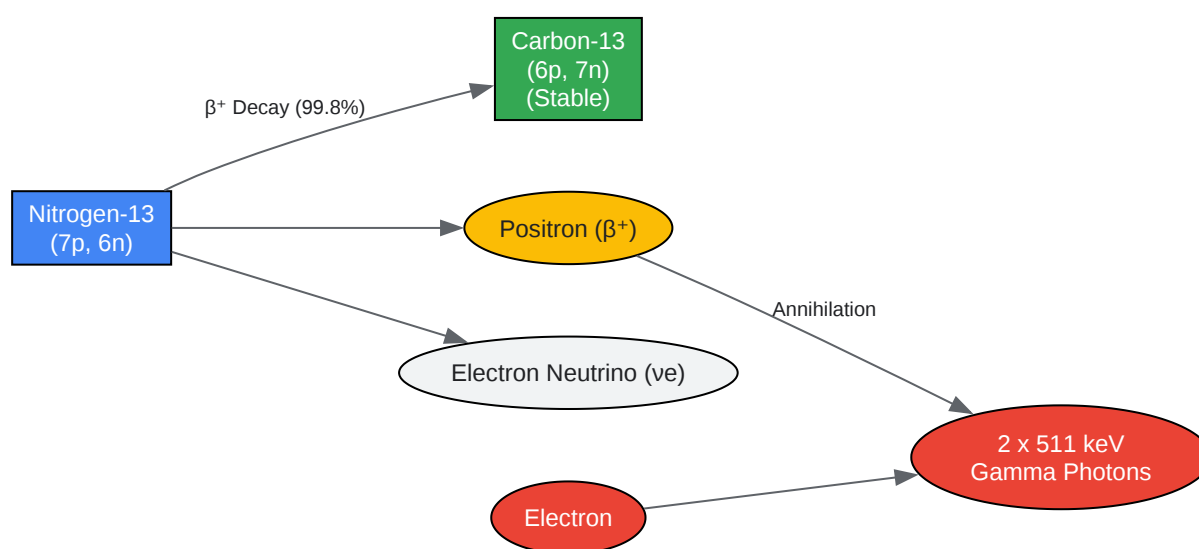
- Following production and purification, a sample of **Nitrogen-13** is prepared.
- The sample is placed at a fixed distance from the gamma-ray detector. The geometry of the setup should remain constant throughout the experiment to ensure consistent detection efficiency.
- Detector Setup and Calibration:
 - The gamma-ray detector is appropriately shielded to minimize background radiation.
 - The detector and MCA are calibrated using standard gamma sources with known energies to establish an energy-to-channel conversion.
- Data Acquisition:
 - Data acquisition is initiated, and the gamma-ray spectrum is recorded for a set period (e.g., 30-60 seconds). The 511 keV annihilation peak is the primary focus for measurement.[\[8\]](#)
 - The number of counts in the 511 keV photopeak is recorded, along with the precise start and end time of the acquisition period.
 - This measurement is repeated at regular intervals (e.g., every 1-2 minutes) for a duration sufficient to observe a significant decrease in activity (typically 5-7 half-lives).
- Data Analysis:
 - For each measurement, the net counts in the 511 keV photopeak are determined by subtracting the background counts.
 - The count rate (counts per second) is calculated for each time interval.
 - The natural logarithm of the count rate is plotted against the corresponding time.
 - A linear regression is performed on the data points. The resulting plot should be a straight line, confirming the exponential decay of the radioisotope.[\[9\]](#)
- Half-life Calculation:

- The slope of the regression line is equal to the negative of the decay constant (λ).
- The half-life ($T_{1/2}$) is calculated using the formula: $T_{1/2} = \ln(2) / \lambda = 0.693 / \lambda$.^[8]

Alternative Advanced Method: Coincidence Counting

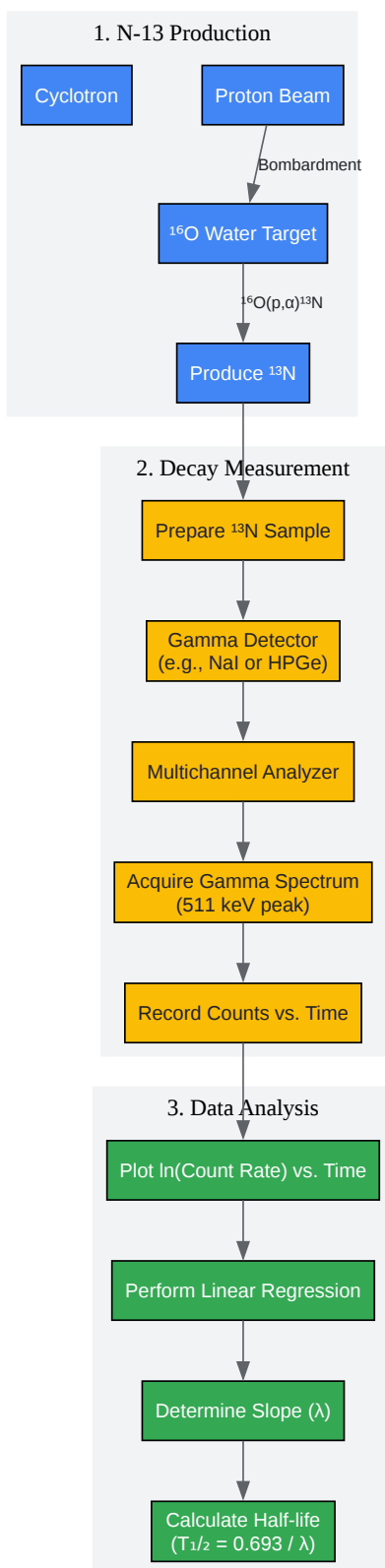
For a more precise measurement that can distinguish the annihilation photons from other gamma rays, a coincidence counting setup can be employed.^[10] This involves using two detectors placed at a 180-degree angle relative to the source to simultaneously detect the two 511 keV photons produced during positron-electron annihilation.^[11] This method significantly reduces background noise and improves the accuracy of the activity measurement.^[10]

Visualizations



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Caption: Decay pathway of **Nitrogen-13** to stable Carbon-13.



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